

Technical Guide: CAS 1822665-11-1 (4-Fluoro-3-methoxybenzenethiol)

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Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzenethiol

Cat. No.: B8068408

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Executive Summary

CAS 1822665-11-1 is a fluorinated thiophenol derivative used primarily as a nucleophilic scaffold in medicinal chemistry.^[1] Its structural motif—combining a thiol handle with a specific fluoro-methoxy substitution pattern—is essential for optimizing the binding affinity of small molecules targeting Hydroxysteroid 17-Beta Dehydrogenase 13 (HSD17B13).^[1]

Recent patent literature (e.g., WO2021211974A1) highlights its utility in constructing thioether-linked pyridine inhibitors, which mimic the protective loss-of-function variants of HSD17B13 found in human genetic studies.^[1] This guide details the physicochemical properties, synthesis protocols, and therapeutic relevance of this compound.^[1]

Chemical Identity & Physicochemical Properties

Property	Data
Chemical Name	4-Fluoro-3-methoxybenzenethiol
CAS Number	1822665-11-1
Molecular Formula	C ₇ H ₇ FOS
Molecular Weight	158.19 g/mol
Appearance	Colorless to light yellow liquid or low-melting solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in water
Acidity (pKa)	~6.5 (Thiol group)
Stability	Air-sensitive; prone to oxidation to disulfide (1,2-bis(4-fluoro-3-methoxyphenyl)disulfane)

Therapeutic Context: The HSD17B13 Axis

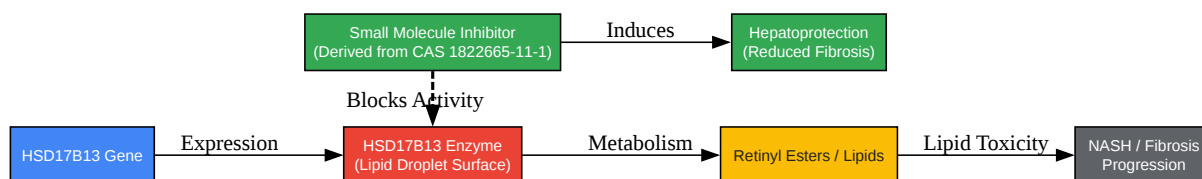
To understand the utility of CAS 1822665-11-1, one must understand the target it constructs.^[1] HSD17B13 is a lipid droplet-associated protein.^[1] Loss-of-function mutations in this protein (e.g., rs72613567) are strongly associated with protection against liver fibrosis and cirrhosis in NASH patients.^[1]

Researchers use CAS 1822665-11-1 to synthesize inhibitors that pharmacologically replicate this genetic protection.^[1]

Mechanism of Action (Resulting Inhibitor)

- **Target Engagement:** The thiol moiety of CAS 1822665-11-1 forms a thioether bridge, positioning the fluoro-methoxy phenyl ring into the hydrophobic pocket of the HSD17B13 enzyme.^[1]
- **Enzymatic Blockade:** The inhibitor prevents the hydrolysis of retinyl esters and other lipid substrates.^[1]

- Phenotypic Outcome: Reduction in hepatic lipid toxicity and inflammation.[1]



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Caption: Pharmacological intervention in the HSD17B13 pathway using inhibitors derived from CAS 1822665-11-1.[1][2][3]

Experimental Protocols

Protocol A: Synthesis of CAS 1822665-11-1 (Precursor Preparation)

Context: If the reagent is not available commercially, it can be synthesized from 1-fluoro-4-iodo-2-methoxybenzene.[1]

Reagents:

- 1-Fluoro-4-iodo-2-methoxybenzene (1.0 eq)[1]
- Potassium thioacetate (3.0 eq)[1]
- Copper(I) iodide (0.1 eq)
- 1,10-Phenanthroline (0.2 eq)[1]
- Toluene (Solvent)[1][2]
- NaOH (Hydrolysis base)[1]

Step-by-Step Workflow:

- **Coupling:** Dissolve aryl iodide in toluene. Add CuI, phenanthroline, and potassium thioacetate under N₂ atmosphere.
- **Heating:** Heat to 100°C for 16 hours. Monitor by TLC/LCMS for thioester formation.[1]
- **Hydrolysis:** Cool to RT. Add NaOH (3.0 eq) in Methanol/Water (4:1). Stir for 30 mins to cleave the acetate group.
- **Workup:** Acidify carefully with HCl (releases H₂S-like odor; work in fume hood). Extract with Ethyl Acetate.[1][2]
- **Purification:** Flash chromatography (Hexane/EtOAc) to yield the free thiol.

Protocol B: Application in Inhibitor Synthesis (S_NAr Coupling)

Context: Utilizing CAS 1822665-11-1 to attach the pharmacophore to a pyridine core (common scaffold in HSD17B13 patents).[1]

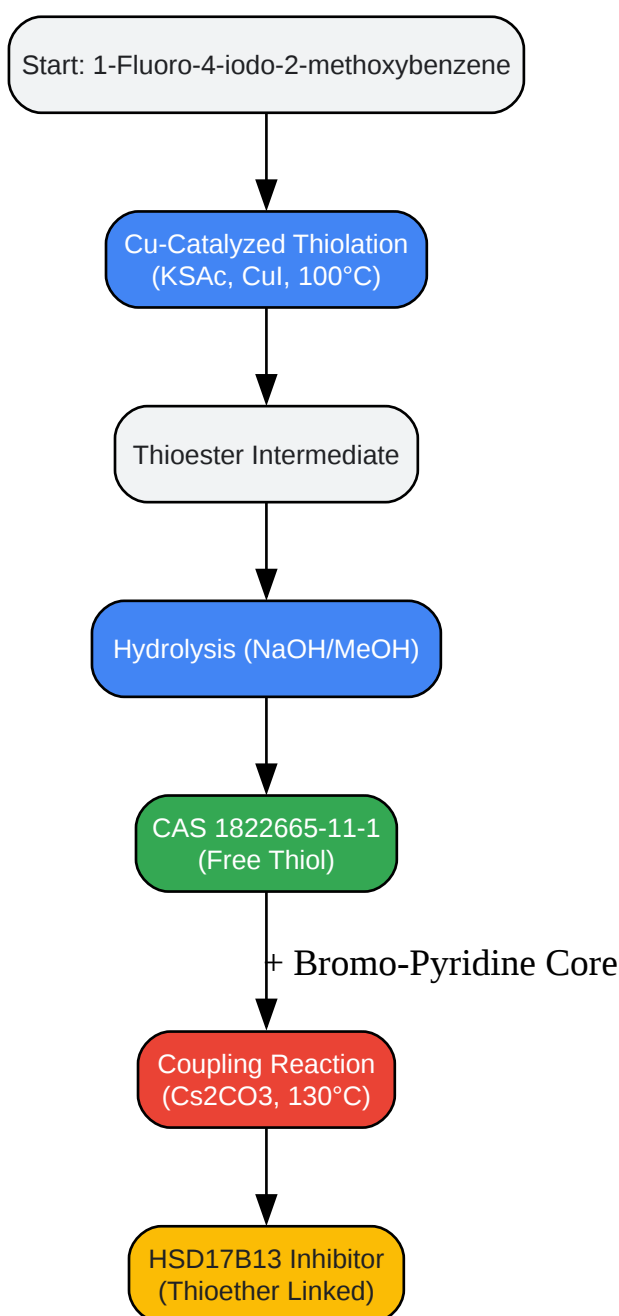
Reagents:

- **Nucleophile:** CAS 1822665-11-1 (1.0 eq)[1]
- **Electrophile:** 2-bromo-6-(substituted)pyridine (1.0 eq)[1]
- **Base:** Cesium Carbonate (Cs₂CO₃, 2.0 eq)[1]
- **Solvent:** N-methylmorpholine (NMM) or DMF[1]

Step-by-Step Workflow:

- **Preparation:** In a reaction vial, combine the bromopyridine derivative and CAS 1822665-11-1.
- **Activation:** Add Cs₂CO₃. The base deprotonates the thiol (pK_a ~6.[1]5) to generate the highly nucleophilic thiolate anion.
- **Reaction:** Heat the mixture to 130°C for 16 hours.

- Note: High temperature is required for the S_NAr reaction on the pyridine ring if no metal catalyst is used.[1]
- Quench: Cool to ambient temperature. Dilute with water and Ethyl Acetate.[1][2]
- Isolation: Wash organic layer with brine.[1] Dry over Na₂SO₄. [1] Concentrate and purify via HPLC.



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Caption: Synthetic route from precursor to active pharmaceutical ingredient (API) using CAS 1822665-11-1.

Handling & Stability

Critical Warning: Thiols are prone to oxidative dimerization.[1]

- Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen).
- Handling: Always handle in a fume hood. The compound has a characteristic sulfur stench.
- Quality Control: Before use, check LCMS for the presence of the disulfide dimer (Mass = [2M-2H]).[1] If present, the dimer can be reduced back to the thiol using DTT or TCEP prior to the coupling reaction.[1]

References

- Patent: HSD17B13 Inhibitors and Uses Thereof.WO2021211974A1. (2021).[1] Describes the synthesis of HSD17B13 inhibitors using **4-fluoro-3-methoxybenzenethiol**.
- Sigma-Aldrich Product Detail.**4-Fluoro-3-methoxybenzenethiol**.[1] Physicochemical data and commercial availability.[1][4]
- Abul-Husn, N. S., et al. (2018).[1] "A Protein-Truncating HSD17B13 Variant and Protection from Chronic Liver Disease." [1] The New England Journal of Medicine.[1] Establishes the therapeutic rationale for targeting HSD17B13.

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Sources

- 1. 89818-28-0|1,2-Bis(3-fluoro-4-methoxyphenyl)disulfane|BLD Pharm [bldpharm.com]
- 2. WO2021211974A1 - Hsd17b13 inhibitors and uses thereof - Google Patents [patents.google.com]

- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. Vepdegestrant, 2229711-68-4 | BroadPharm \[broadpharm.com\]](#)
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